

Technical Safety & Handling Guide: 4-Chloro-2'-ethylbenzophenone

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 4-Chloro-2'-ethylbenzophenone

CAS No.: 951884-76-7

Cat. No.: B1324047

[Get Quote](#)

Document Control:

- Type: Technical Whitepaper / Expanded SDS
- Subject: **4-Chloro-2'-ethylbenzophenone** (Ortho-isomer analog)
- Applicability: Drug Discovery, Organic Synthesis, Agrochemical Development
- Status: Research Grade / Intermediate

Executive Summary & Chemical Identity[1]

4-Chloro-2'-ethylbenzophenone is a halogenated diaryl ketone utilized primarily as a photopolymerization initiator and a structural intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and lipophilic agrochemicals.

Unlike its para-substituted isomer (4-Chloro-4'-ethylbenzophenone), the 2'-ethyl isomer possesses significant steric hindrance near the carbonyl center. This structural nuance alters its reactivity profile, melting point, and metabolic stability, necessitating specific handling protocols distinct from generic benzophenones.

Chemical Identifiers

Parameter	Detail
Chemical Name	(4-chlorophenyl)(2-ethylphenyl)methanone
Molecular Formula	C ₁₅ H ₁₃ ClO
Molecular Weight	244.72 g/mol
CAS Number	Not Standardized (Analogous to 71766-56-8 for p-isomer)
SMILES	<chem>CCC1=CC=CC=C1C(=O)C2=CC=C(Cl)C=C2</chem>
Physical State	Viscous pale-yellow oil or low-melting solid (due to ortho-substitution symmetry breaking)

Hazard Identification & Risk Assessment (GHS)

Note: As a specialized research intermediate, specific toxicological data is derived from Structure-Activity Relationship (SAR) analysis of closely related chlorinated benzophenones.

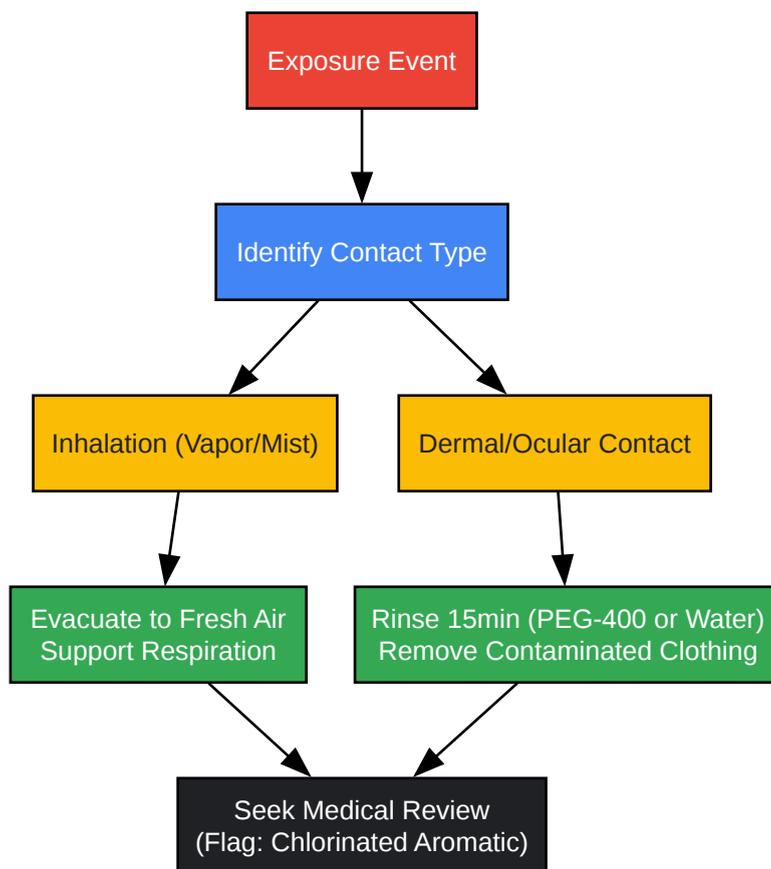
GHS Classification

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[1]
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation).
- Hazardous to the Aquatic Environment (Chronic): Category 2 (Toxic to aquatic life with long-lasting effects).[2][3]

The "Ortho-Effect" Risk Factor

Researchers must note that the 2'-ethyl group increases lipophilicity (LogP ~4.8) while preventing easy enzymatic attack at the carbonyl. This suggests a higher potential for bioaccumulation compared to unhindered benzophenones.

Hazard Decision Tree (Graphviz)



[Click to download full resolution via product page](#)

Figure 1: Immediate decision logic for exposure incidents involving lipophilic aromatic ketones. [4]

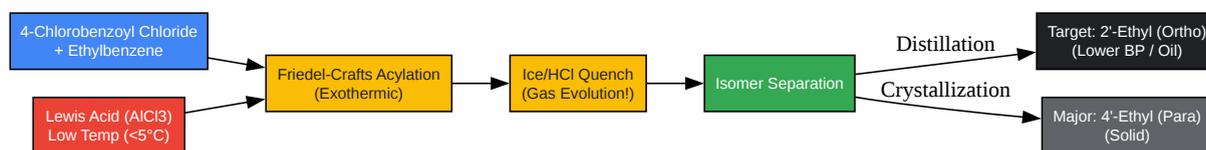
Synthesis & Experimental Handling

Synthesis Context (Friedel-Crafts Acylation)

The primary route to this compound involves the reaction of 4-chlorobenzoyl chloride with ethylbenzene.

- Critical Insight: This reaction favors the para (4') position. Obtaining the ortho (2') isomer requires careful catalyst selection (e.g., Zeolites or specific Lewis acids) or separation via fractional distillation. The 2'-isomer has a lower boiling point than the 4'-isomer.

Reaction Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow highlighting the separation requirement for the 2'-isomer.[5]

Handling Protocols

- Solubility: Highly soluble in DCM, Ethyl Acetate, and Toluene. Insoluble in water.[6]
 - Protocol: When extracting, use Dichloromethane (DCM). The high density of DCM aids in separating the organic layer from the aqueous aluminum salt sludge formed during quenching.
- Inert Atmosphere: While benzophenones are generally stable, the ethyl alkyl chain is susceptible to slow benzylic oxidation over time.
 - Storage: Store under Nitrogen or Argon atmosphere at 2-8°C.

Emergency Response & Disposal

Fire Fighting Measures

- Media: Dry chemical, CO₂, or alcohol-resistant foam.[7] Do NOT use water jet, as it will scatter the lipophilic chemical.
- Combustion Products: Emits toxic Hydrogen Chloride (HCl) gas and Carbon Monoxide (CO). Full SCBA gear is mandatory.

Accidental Release (Spill Protocol)

Since the 2'-isomer is likely a viscous liquid/oil at room temperature:

- Isolate: Evacuate area (15m radius).

- Absorb: Use vermiculite or sand. Do not use combustible materials like sawdust.
- Neutralize: No specific neutralization required, but wash the surface with an ethanolic soap solution to solubilize residues.

Waste Disposal

- Classification: Halogenated Organic Solvent Waste.
- Method: High-temperature incineration with flue gas scrubbing (to capture HCl).
- Prohibition: Never dispose of down the drain; highly toxic to aquatic life (LC50 estimated < 10 mg/L).

Quantitative Data Summary

Property	Value / Estimate	Rationale
Melting Point	< 45°C (Predicted)	Ortho-substitution disrupts crystal packing compared to Para (MP ~80°C).
Boiling Point	~340°C (760 mmHg)	High molecular weight aromatic ketone.
Flash Point	> 110°C	Estimated based on benzophenone analogs.
Density	1.15 - 1.20 g/cm ³	Chlorine atom adds density relative to water.
LogP (Octanol/Water)	4.8 ± 0.3	Highly lipophilic; bioaccumulative potential.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2757501, 4-Chloro-4'-ethylbenzophenone (Analogous Isomer Data). Retrieved from [\[Link\]](#)

- European Chemicals Agency (ECHA).Registration Dossier: Benzophenone derivatives and aquatic toxicity endpoints. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. assets.thermofisher.cn](https://assets.thermofisher.cn) [assets.thermofisher.cn]
- [2. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. redox.com](https://redox.com) [redox.com]
- [4. An Improved Process For Manufacture Of 4 Chloro,4' Hydroxy](#) [quickcompany.in]
- [5. A kind of preparation method of fenofibrate key intermediate 4-chloro-4'-hydroxybenzophenone - Eureka | Patsnap](#) [eureka.patsnap.com]
- [6. fishersci.com](https://fishersci.com) [fishersci.com]
- [7. lgcstandards.com](https://lgcstandards.com) [lgcstandards.com]
- To cite this document: BenchChem. [Technical Safety & Handling Guide: 4-Chloro-2'-ethylbenzophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1324047#safety-data-sheet-sds-for-4-chloro-2-ethylbenzophenone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com